

Navigating the Handling of NI-57: A Comprehensive Guide to Safety and Disposal

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Compound of Interest

Compound Name: NI 57

Cat. No.: B1191946

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For researchers, scientists, and drug development professionals working with NI-57, a potent and selective inhibitor of the BRPF protein family, a thorough understanding of safety and handling protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this specialized research chemical.

NI-57, identified by its CAS number 1883548-89-7, is a powerful tool in epigenetic research. However, its handling requires strict adherence to safety protocols to mitigate potential risks. This document outlines the necessary personal protective equipment (PPE), emergency procedures, and disposal methods to ensure a safe laboratory environment.

Essential Safety and Handling at a Glance

A summary of the key safety and handling information for NI-57 is provided in the table below for quick reference. This data is compiled from available safety data sheets and chemical supplier information.

Parameter	Information
Chemical Name	4-cyano-N-(1,2-dihydro-1,3-dimethyl-2-oxo-6-quinoliny)-2-methoxy-benzenesulfonamide
CAS Number	1883548-89-7
Molecular Formula	C ₁₉ H ₁₇ N ₃ O ₄ S
GHS Hazard Classification	Acute Toxicity, Oral (Category 3)
Signal Word	Danger
Hazard Statement	H301: Toxic if swallowed
Storage Temperature	2-8°C

Personal Protective Equipment (PPE)

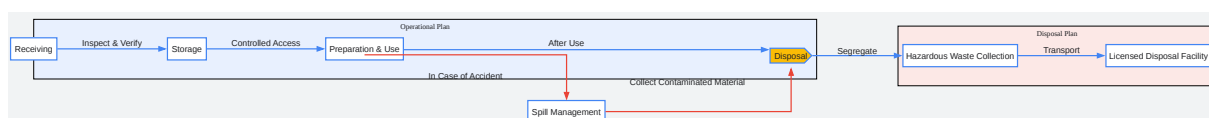
When handling NI-57, all personnel must wear the following personal protective equipment to prevent exposure:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes or airborne particles.
- **Hand Protection:** Chemically resistant gloves, such as nitrile rubber, must be worn at all times. Gloves should be inspected before use and changed immediately if contaminated.
- **Body Protection:** A laboratory coat or a disposable gown should be worn to protect the skin and clothing.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter should be used in a well-ventilated area or under a fume hood.

Operational Plan: From Receipt to Disposal

A systematic approach to the handling of NI-57 is crucial for maintaining a safe laboratory environment. The following step-by-step operational plan should be followed:

- **Receiving:** Upon receipt, inspect the packaging for any signs of damage. Verify that the container is properly labeled and sealed.
- **Storage:** Store NI-57 in a cool, dry, and well-ventilated area, away from incompatible materials. The recommended storage temperature is between 2-8°C. The storage area should be clearly marked with the appropriate hazard signs.
- **Preparation and Use:** All handling of NI-57 should be conducted in a designated area, such as a chemical fume hood, to minimize the risk of inhalation. Use only the necessary amount of the compound for the experiment.
- **Spill Management:** In the event of a spill, evacuate the area and prevent others from entering. Wearing appropriate PPE, cover the spill with an inert absorbent material. Collect the absorbed material into a sealed container for disposal. Ventilate the area and wash the spill site after the material has been removed.
- **Disposal:** All waste containing NI-57, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of NI-57 down the drain or in the regular trash.



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